

# Technical Stewardship Guide: 2-Chloro-6-isopropylpyridin-3-ol

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## Compound of Interest

Compound Name: 2-Chloro-6-isopropylpyridin-3-ol

CAS No.: 1654734-22-1

Cat. No.: B6299390

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## Executive Summary & Compound Characterization

**2-Chloro-6-isopropylpyridin-3-ol** is a specialized heterocyclic building block, primarily utilized in the synthesis of KRAS G12C inhibitors (e.g., structural analogs of Sotorasib) and other kinase-targeting small molecules. Its structure combines a reactive 2-chloro handle for nucleophilic aromatic substitution (

) and a 3-hydroxyl group that imparts phenolic acidity (

).

Due to its status as a specialized intermediate, comprehensive commercial Safety Data Sheets (SDS) are often unavailable or generic. This guide synthesizes safety protocols using Read-Across Toxicology based on its core scaffold, 2-Chloro-3-pyridinol (CAS 6636-78-8), and validated functional group analysis.

## Chemical Identity

Property	Detail
Chemical Name	2-Chloro-6-(propan-2-yl)pyridin-3-ol
Common Analog	2-Chloro-3-pyridinol (Core Scaffold)
Molecular Formula	
Molecular Weight	~171.62 g/mol
Physical State	Off-white to pale yellow solid (crystalline powder)
Solubility	Soluble in DMSO, MeOH, DCM; sparingly soluble in water.[1][2]

## Hazard Dynamics & Toxicology (SAR Analysis)

Scientific Basis: The safety profile below is derived from Structure-Activity Relationships (SAR) of chlorinated pyridinols.

### Core Hazards (GHS Classification)

While the 6-isopropyl group adds lipophilicity, the toxicity is driven by the chloropyridine core.

- Acute Toxicity (Oral) - Category 4 (H302): Pyridines are metabolically activated to N-oxides or ring-opened aldehydes, which can be hepatotoxic. The 3-OH group facilitates conjugation, likely reducing acute lethality compared to bare 2-chloropyridine, but it remains harmful.
- Skin/Eye Irritation - Category 2/2A (H315/H319): The phenolic hydroxyl is weakly acidic. Upon contact with moisture in mucous membranes, it protonates, causing local irritation. The lipophilic isopropyl tail enhances skin permeation.
- STOT-SE - Category 3 (H335): Dust inhalation triggers respiratory tract irritation.

### Reactivity Hazards

- Thermal Decomposition: Emits toxic Hydrogen Chloride (HCl) and Nitrogen Oxides ( ) gas upon combustion.[3]

- Incompatibility:
  - Strong Oxidizers: Risk of exothermic reaction.
  - Strong Bases: Deprotonates the 3-OH to form the pyridinololate anion, which is highly nucleophilic and water-soluble.

## Operational Control & Handling Protocols

### Engineering Controls

The primary risk is dust generation during weighing and dispensing.

- Primary Containment: All solid handling must occur within a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity >100 fpm.
- Process Enclosure: For scale-up (>100g), use a powder containment isolator or continuous liner systems (ILC Dover style) to prevent cross-contamination.

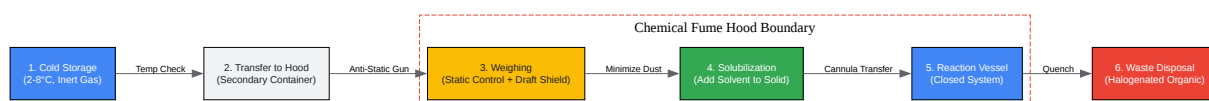
### Personal Protective Equipment (PPE) Matrix

Rationale: Chlorinated aromatics can permeate standard latex. Nitrile provides superior resistance to the organic solvents (DCM/DMSO) used to dissolve this compound.

Body Part	Recommended PPE	Technical Justification
Hands	Double Nitrile Gloves (Outer: 0.11mm, Inner: 0.06mm)	Prevents permeation of the lipophilic isopropyl chain. Change every 2 hours or immediately upon splash.
Respiratory	N95 / P3 Particulate Respirator (if outside hood)	Prevents inhalation of irritant dusts (H335).
Eyes	Chemical Splash Goggles	Tightly fitting goggles are required; safety glasses are insufficient for fine powders.
Body	Tyvek® Lab Coat (Disposable)	Prevents dust accumulation on cotton clothing which can track contamination outside the lab.

## Validated Handling Workflow

The following diagram outlines the safe operational flow from storage to reaction, emphasizing exposure control points.



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Caption: Operational workflow emphasizing containment within the fume hood boundary during the critical dust-generating phases.

## Emergency Response Protocols

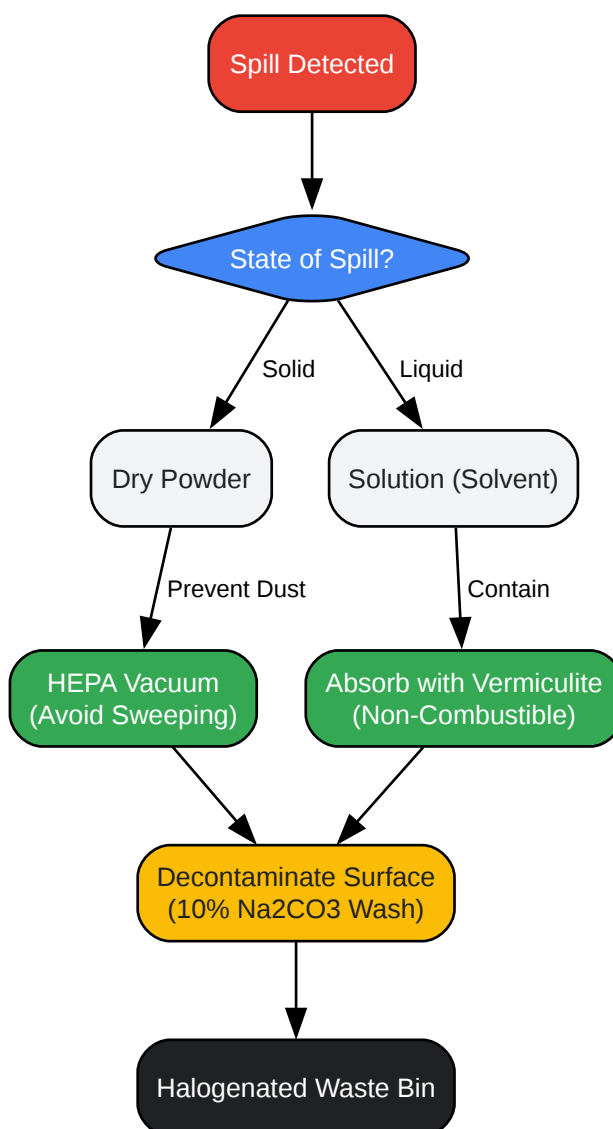
In the event of exposure or release, immediate action is required to mitigate the combined chemical (corrosive/irritant) and toxicological risks.[2]

## Fire & Thermal Decomposition

- Hazard: Combustion produces HCl (corrosive gas) and (pulmonary edema risk).
- Action:
  - Evacuate upwind.[2][4][5][6]
  - Firefighters must wear SCBA (Self-Contained Breathing Apparatus).[7]
  - Use or Dry Chemical powder.[4][8] Do not use high-pressure water jets, which may scatter the chlorinated powder.

## Spill Response Decision Logic

Follow this logic gate to determine the appropriate cleanup procedure.



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Caption: Decision tree for spill remediation, prioritizing dust suppression for solids and containment for solutions.

## First Aid Measures

- Eye Contact: Rinse immediately with water for 15 minutes.[5] Critical: Lift eyelids to remove trapped powder. The 2-chloro moiety can cause persistent corneal damage if not flushed.
- Skin Contact: Wash with soap and water.[2][5][6][9] Do not use alcohol or organic solvents, as they may increase the transdermal absorption of the lipophilic isopropyl analog.

- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of aspiration of irritant foam).

## Ecological Impact & Disposal[7]

- Ecotoxicity: Chlorinated pyridines are generally resistant to biodegradation and can be toxic to aquatic life (Category 2/3). The isopropyl group increases the bioconcentration factor (BCF).
- Disposal Path:
  - Solid Waste: Must be incinerated in a facility equipped with a scrubber for HCl gas.
  - Aqueous Waste: Do not pour down the drain. Collect as "Aqueous Waste with Toxic Organics."

## References

- PubChem. (2023). 2-Chloro-3-pyridinol Compound Summary (CID 81136). National Library of Medicine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2023). Registration Dossier: Chloropyridines. Retrieved from [\[Link\]](#)[1]
- Amgen Inc. (2021). Lumakras (Sotorasib) Prescribing Information & Chemistry.[5] (Reference for structural context of isopropyl-pyridine intermediates). Retrieved from [\[Link\]](#)

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## Sources

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